

# Technical Guide: Solubility Profile & Handling of 5-Amino-2-pentanol HCl

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## Compound of Interest

Compound Name: 5-Amino-2-pentanol HCl

Cat. No.: B8233490

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## Executive Summary & Chemical Identity

5-Amino-2-pentanol Hydrochloride (CAS: 5968-88-7 for the salt; Free base: 81693-62-1) is a bifunctional aliphatic intermediate critical in the synthesis of chiral ligands, biodegradable polyesteramides, and pharmaceutical linkers.

As a hydrochloride salt of a secondary alcohol-amine, its solubility behavior is governed by the competition between its ionic lattice energy and the solvation capability of the solvent. This guide provides a structured analysis of its solubility landscape to support reaction optimization, purification (recrystallization), and analytical sample preparation.

## Physicochemical Profile

Property	Value / Characteristic
Molecular Formula	
Molecular Weight	139.62 g/mol
Structure	Aliphatic chain with terminal primary amine (protonated) and secondary hydroxyl group.[1]
Polarity	High (Ionic/Polar). Amphiphilic character due to the C5 alkyl chain.
H-Bonding	Strong donor (ammonium, hydroxyl) and acceptor (hydroxyl).

## Solubility Landscape

The solubility of **5-Amino-2-pentanol HCl** follows the "Like Dissolves Like" principle, heavily skewed towards high-dielectric protic solvents due to the ionic ammonium chloride moiety.

## Solvent Compatibility Matrix

Data represents estimated saturation limits based on homologous amino-alcohol salt behavior at 25°C.

Solvent Class	Representative Solvents	Solubility Rating	Primary Application
Polar Protic	Water ( )	Very High (>500 mg/mL)	Aqueous workup, buffer preparation.
Lower Alcohols	Methanol (MeOH)	High (>200 mg/mL)	Reaction solvent, stock solutions.
** hindered Alcohols**	Ethanol, Isopropanol (IPA)	Moderate (Temp. dependent)	Recrystallization (High solubility at boil, low at RT).
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Biological assays, organometallic catalysis.
Polar Aprotic	Acetone, Acetonitrile	Low / Sparingly	Anti-solvent for precipitation.
Non-Polar	Hexane, Toluene, DCM	Insoluble (<1 mg/mL)	Washing impurities, biphasic extraction.

## Thermodynamic Considerations

- Enthalpy of Solution ( ): Dissolution in water is likely endothermic (solution cools down). The lattice energy of the HCl salt is significant; heating facilitates rapid dissolution.
- Salt Breaking: In high pH environments (pH > 10), the salt converts to the free base (5-Amino-2-pentanol), drastically altering solubility—becoming soluble in organic solvents like Dichloromethane (DCM) and less soluble in water.

## Experimental Protocols (Self-Validating Systems)

### Protocol A: Solubility Verification (The "10mg Rule")

Objective: Rapidly determine solvent suitability before scale-up.

- Weigh 10 mg of **5-Amino-2-pentanol HCl** into a clear 4mL glass vial.
- Add 100  $\mu$ L of target solvent (Result: 100 mg/mL concentration).
- Vortex for 30 seconds.

- Clear Solution?

High Solubility.

- Suspension?

Proceed to Step 4.

- Add 900  $\mu$ L of solvent (Total: 1 mL, 10 mg/mL). Vortex.
- Heat to 50°C (if solvent boiling point permits).

- Dissolves on heat, precipitates on cool?

Candidate for Recrystallization.

- Remains solid?

Anti-solvent.

## Protocol B: Recrystallization (Purification)

Context: Removing non-polar impurities or colored byproducts.

Solvent System: Isopropanol (IPA) or Ethanol/Ethyl Acetate (9:1).

- Dissolution: Place crude solid in a flask. Add minimum volume of boiling IPA until fully dissolved.
- Filtration (Optional): If insoluble particles remain, hot filter through a pre-warmed glass frit.
- Nucleation: Allow the solution to cool slowly to Room Temperature (RT).
  - Critical Step: If no crystals form at RT, add "seed" crystals or scratch the glass wall.

- Maximizing Yield: Cool further to 0-4°C in an ice bath for 1 hour.
- Isolation: Filter the white crystalline precipitate. Wash with cold Acetone (Anti-solvent) to remove residual mother liquor.
- Drying: Vacuum dry at 40°C.

## Protocol C: Free Base Liberation (Partitioning)

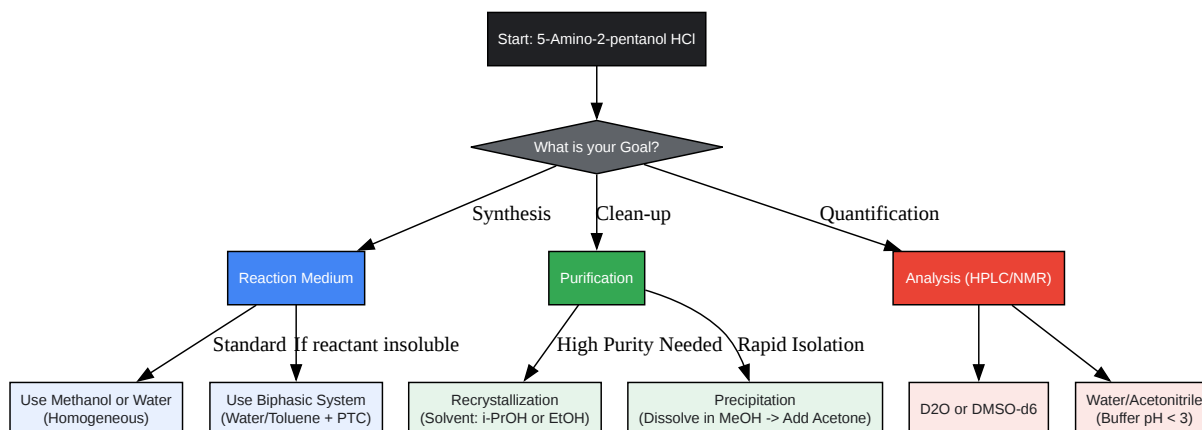
Context: When the neutral amino-alcohol is required for nucleophilic attack.

- Dissolve the HCl salt in minimum Water.
- Adjust pH to >12 using 2M NaOH or  
.
- Extract 3x with Dichloromethane (DCM) or Ethyl Acetate.
  - Note: 5-Amino-2-pentanol is amphiphilic; saturation of the aqueous layer with NaCl (Salting out) is recommended to improve extraction efficiency.
- Dry organic layer over  
  
and concentrate.

## Visualizations

### Solubility Decision Logic

Use this workflow to select the correct solvent based on your objective.

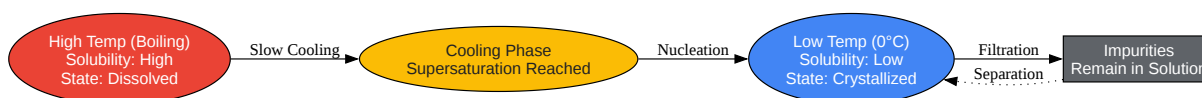


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Figure 1: Decision tree for solvent selection based on experimental intent.

## Recrystallization Thermodynamic Cycle

Visualizing the temperature-dependent solubility window.



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Figure 2: The thermodynamic cycle of recrystallization using Isopropanol.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 130176797, **5-Amino-2-pentanol HCl**. Retrieved from [\[Link\]](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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